

# 1-Ethoxypent-1-ene in complex molecule synthesis

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## Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

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## Chemical Identifier Summary

The table below consolidates the key identifying information for **1-Ethoxypent-1-ene** from the search results. Note that the substance appears under two very similar names that represent the same compound with the molecular formula **C7H14O** [1] [2] [3].

Property	Value / Description
IUPAC Name	1-Ethoxypent-1-ene [2] [4]
Other Names	1-Ethoxy-1-pentene [1], 5-Ethoxy-1-pentene [3]
CAS Number	5909-75-1 [2]
Molecular Formula	C7H14O [1] [2] [3]
Molecular Weight	114.19 g/mol [2]
Canonical SMILES	CCCC=COCC [2]

## Information Gaps and Limitations

The search results lack the specific, detailed information required for your application notes:

- **No Synthetic Protocols:** The provided sources contain no detailed experimental procedures for synthesizing or using **1-Ethoxypent-1-ene**.
- **No Quantitative Data:** There is no quantitative data on reactivity, yields, or reaction conditions involving this specific enol ether.
- **No Application Context:** The results do not describe the role of **1-Ethoxypent-1-ene** in the synthesis of complex molecules or drugs.

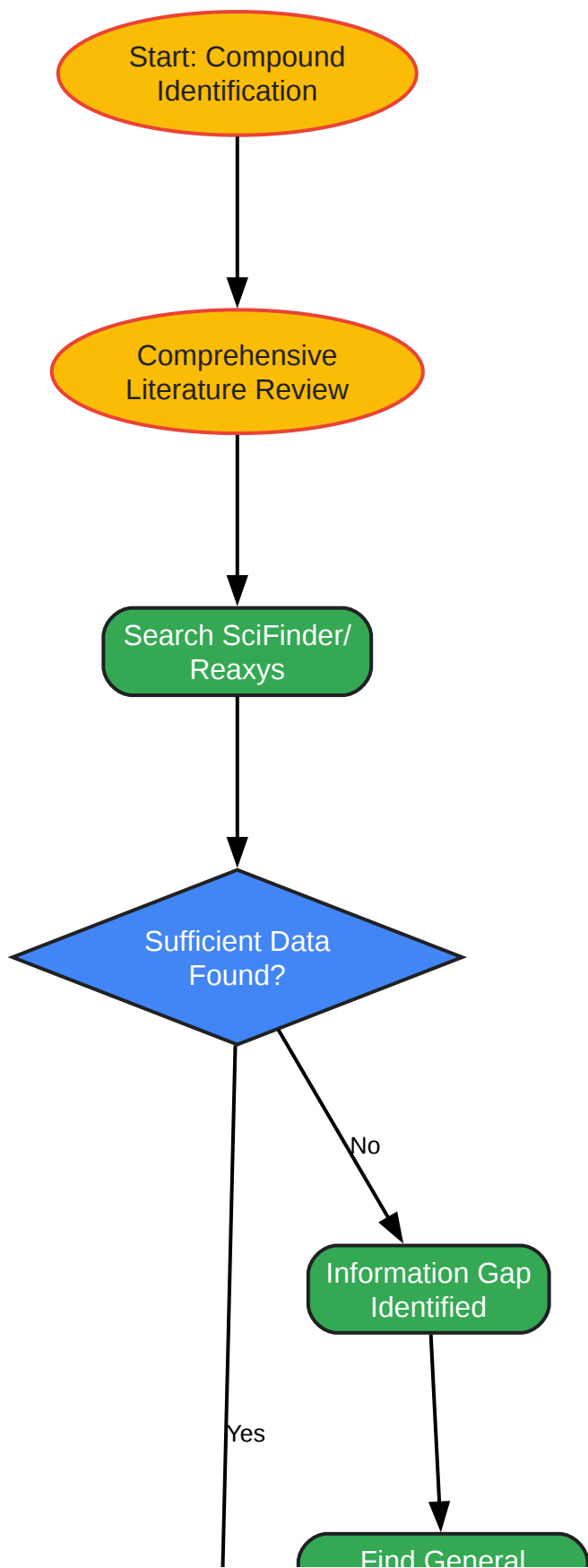
## How to Proceed with Your Research

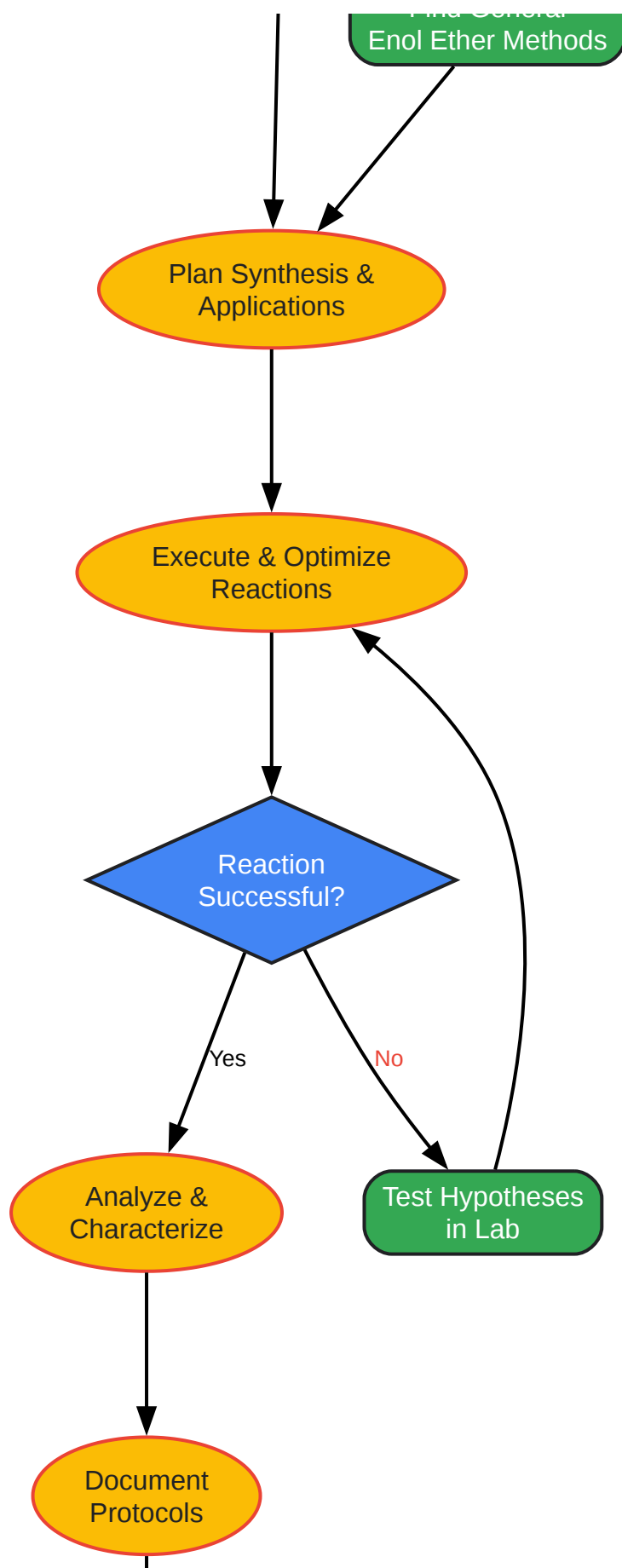
Given the limitations of the search results, here are more effective strategies to find the specialized information you need:

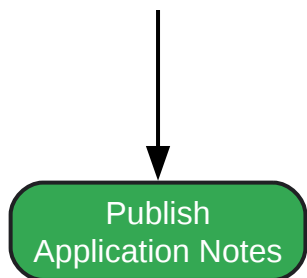
- **Use Specialized Databases:** Search advanced scientific databases like **SciFinder**, **Reaxys**, or **Scifinder-n**. These platforms are designed to retrieve detailed reaction schemes, experimental procedures, and spectroscopic data from journal articles and patents, which are not typically found by general web searches.
- **Refine Your Search Terms:** When searching, use the compound's **CAS Number (5909-75-1)** for unambiguous results. Also, explore the chemistry of its broader class (**enol ethers**) and their applications in synthesis, as general protocols may be adaptable.
- **Consult the Primary Literature:** The most detailed methodologies will be found in original research articles. The specialized databases mentioned above are the most efficient way to locate this literature.

## Experimental Workflow for Novel Compounds

Since specific protocols for **1-Ethoxypent-1-ene** are unavailable, the following diagram outlines a general research workflow for developing applications of a novel or under-documented chemical compound. This workflow can serve as a logical guide for your project.







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## References

1. -Ethoxy- 1 -pentene | C<sub>7</sub>H<sub>14</sub>O | CID 12512189 - PubChem 1 [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
2. CAS 5909-75- 1 -Ethoxy- 1 -pentene - Alfa Chemistry 1 [[alfa-chemistry.com](https://alfa-chemistry.com)]
3. 5-Ethoxy- -pentene | Chemical Substance Information | J-GLOBAL [[jglobal.jst.go.jp](https://jglobal.jst.go.jp)]
4. Write the IUPAC Name of the following. ) | StudyX [[studyx.ai](https://studyx.ai)]

To cite this document: Smolecule. [1-Ethoxypent-1-ene in complex molecule synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6595720#1-ethoxypent-1-ene-in-complex-molecule-synthesis>]

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